

# Application Note: Solid-Phase Extraction (SPE) for Pethoxamid Analysis in Water Samples

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## Compound of Interest

Compound Name: **Pethoxamid**

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## Introduction

**Pethoxamid** is a chloroacetamide herbicide used for the pre-emergence control of annual grasses and some broad-leaved weeds in various crops. Its potential to contaminate water sources necessitates sensitive and reliable analytical methods for its detection. This application note details a robust method for the extraction and pre-concentration of **pethoxamid** from water samples using solid-phase extraction (SPE) with C18 cartridges, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is demonstrated to be effective for determining **pethoxamid** residues at low concentrations in drinking water.<sup>[1][2]</sup>

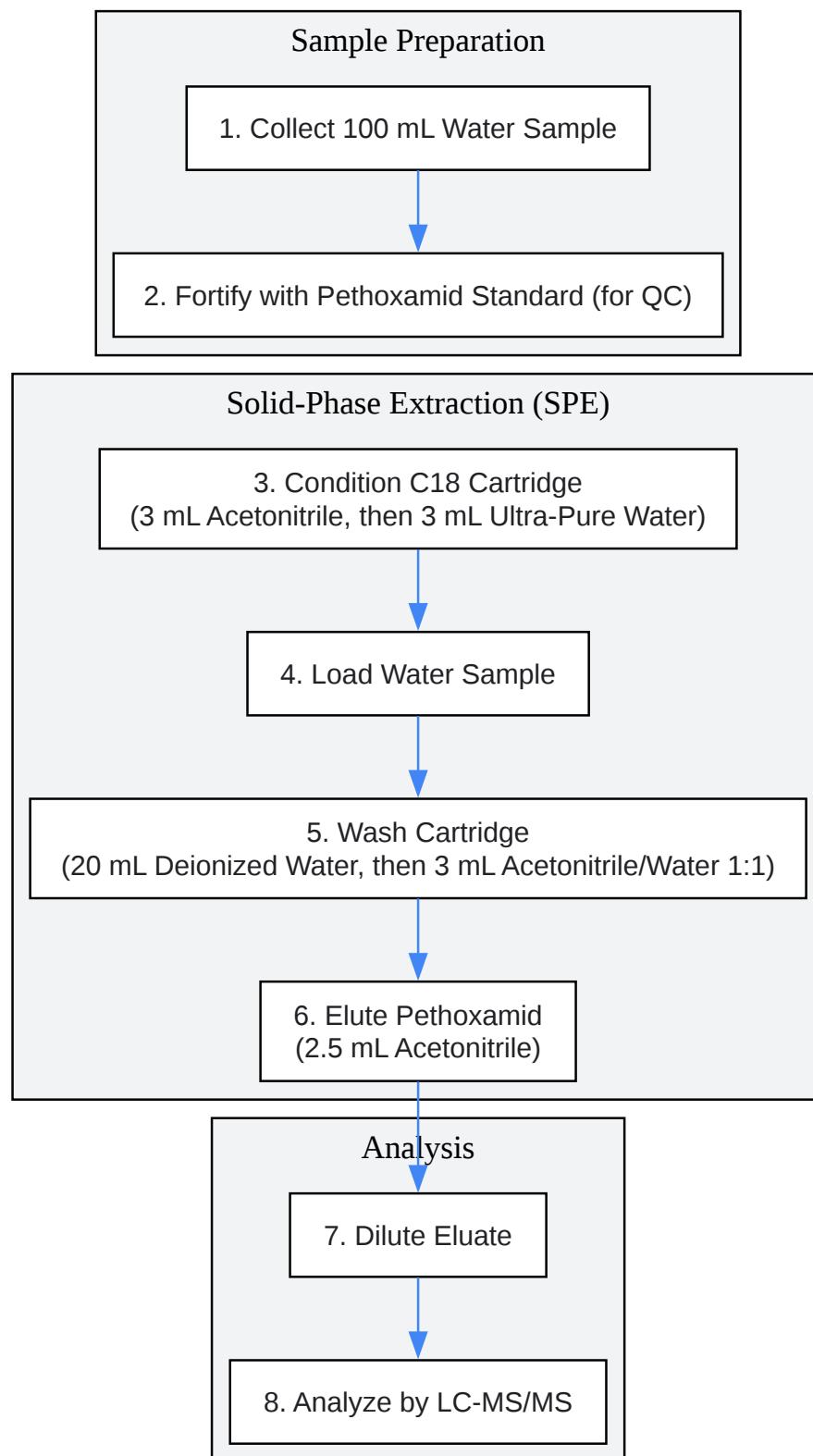
## Quantitative Data Summary

The performance of the described SPE method for **pethoxamid** analysis in water is summarized in the table below. The data is based on a validated method for drinking water samples.<sup>[1][2]</sup>

Parameter	Value	Unit	Notes
Analyte	Pethoxamid	-	-
Matrix	Drinking Water	-	-
SPE Cartridge	C18	-	<a href="#">[1]</a>
Sample Volume	100	mL	
Limit of Quantification (LOQ)	0.1	µg/L	
Limit of Detection (LOD)	0.02	µg/L	
Analytical Technique	LC-MS/MS	-	

## Experimental Workflow

The following diagram illustrates the logical workflow for the solid-phase extraction of **pethoxamid** from water samples.



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Caption: SPE workflow for **pethoxamid** analysis in water.

# Detailed Experimental Protocol

This protocol is based on a validated method for the determination of **pethoxamid** in drinking water.

## 1. Materials and Reagents

- **Pethoxamid** analytical standard
- Acetonitrile (HPLC grade)
- Acetone (ACS grade)
- Ultra-pure water
- Deionized water
- C18 SPE cartridges (e.g., Varian, 500 mg, 6 mL)
- SPE vacuum manifold
- 75-mL SPE reservoirs
- Volumetric flasks, pipettes, and other standard laboratory glassware
- LC-MS/MS system

## 2. Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh between 2 and 50 mg of **pethoxamid** into a brown flask. Add the appropriate volume of acetone to achieve a final concentration of 1000 µg/mL, considering the purity of the standard. Sonicate until fully dissolved. Store at 4°C for up to 10 days.
- Fortification Solutions: Prepare fresh fortification solutions at 0.1, 1, and 10 µg/mL by diluting the primary stock solution with acetone.

- Calibration Solutions: Prepare a series of calibration standards (e.g., 0.0005 - 0.25 µg/mL) by performing serial dilutions of the stock solution in an acetonitrile/ultra-pure water (50/50, v/v) mixture.

### 3. Sample Preparation and Fortification

- Measure 100 mL aliquots of the water sample.
- For quality control (QC) samples, fortify the water samples at this stage. For example, to achieve a concentration of 0.1 µg/L (LOQ), add 1.0 mL of the 10 ng/mL fortification solution to 100 mL of the water sample.

### 4. Solid-Phase Extraction (SPE) Procedure

- Cartridge Conditioning: Place the C18 SPE cartridges on the vacuum manifold. Pre-condition each cartridge by passing 3 mL of acetonitrile followed by 3 mL of ultra-pure water.
- Sample Loading: Attach 75-mL reservoirs to the cartridges. Add the 100 mL water samples to the reservoirs and draw the water through the cartridges drop-wise, ensuring the extracted water is discarded.
- Cartridge Washing: Wash the SPE cartridges with 20 mL of de-ionized water, followed by 3 mL of an acetonitrile/water (1/1, v/v) mixture.
- Elution: Add 2.5 mL of acetonitrile to the cartridge and draw it through to elute the **pethoxamid**. Collect the acetonitrile eluate.

### 5. Final Sample Preparation and Analysis

- Take a 0.1 mL aliquot of the collected eluate and dilute it to a final volume of 1.0 mL with an acetonitrile/water (1/1, v/v) mixture.
- The sample is now ready for final determination by LC-MS/MS. Analyze the samples alongside the calibration standards to quantify the concentration of **pethoxamid**.

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